

application of 1-(4-Chlorophenyl)-1-Cyclopropanemethanol in fungicide development

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)-1-Cyclopropanemethanol

CAS No.: 80866-81-5

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An in-depth guide for researchers, scientists, and drug development professionals on the application of **1-(4-Chlorophenyl)-1-Cyclopropanemethanol** in the development of novel fungicides.

Introduction: Unveiling the Potential of a Unique Chemical Scaffold

In the relentless search for novel agrochemical and pharmaceutical fungicides, the exploration of unique chemical scaffolds is paramount for overcoming emerging resistance and expanding the arsenal against pathogenic fungi.[1] **1-(4-Chlorophenyl)-1-Cyclopropanemethanol** presents itself as a compelling candidate for fungicide development. Its structure combines two key features: a 4-chlorophenyl group, a common moiety in numerous successful fungicides, and a cyclopropyl carbinol functional group, which offers unique stereochemical and reactive properties.[2][3]

This guide provides a comprehensive technical overview for researchers investigating **1-(4-Chlorophenyl)-1-Cyclopropanemethanol**. We will delve into its most probable mechanism of action, provide detailed protocols for its evaluation, and discuss strategies for lead optimization based on structure-activity relationships. This document is designed not as a rigid set of instructions, but as a foundational framework to empower researchers to logically and effectively explore the fungicidal potential of this molecule.

Part 1: Proposed Mechanism of Action - Targeting Fungal Sterol Biosynthesis

The structural characteristics of **1-(4-Chlorophenyl)-1-Cyclopropanemethanol** strongly suggest its classification as a Sterol Biosynthesis Inhibitor (SBI), specifically a Demethylation Inhibitor (DMI).^{[4][5][6]} This class of fungicides targets a critical enzyme in the fungal cell membrane production pathway, leading to growth inhibition and cell death.

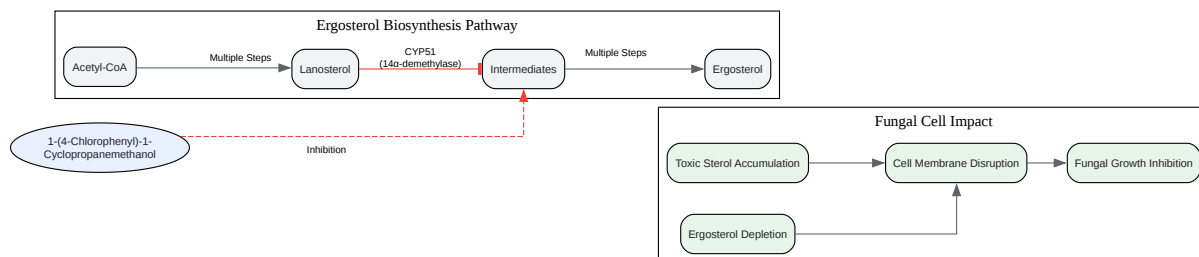
The Ergosterol Biosynthesis Pathway: A Prime Fungal Target

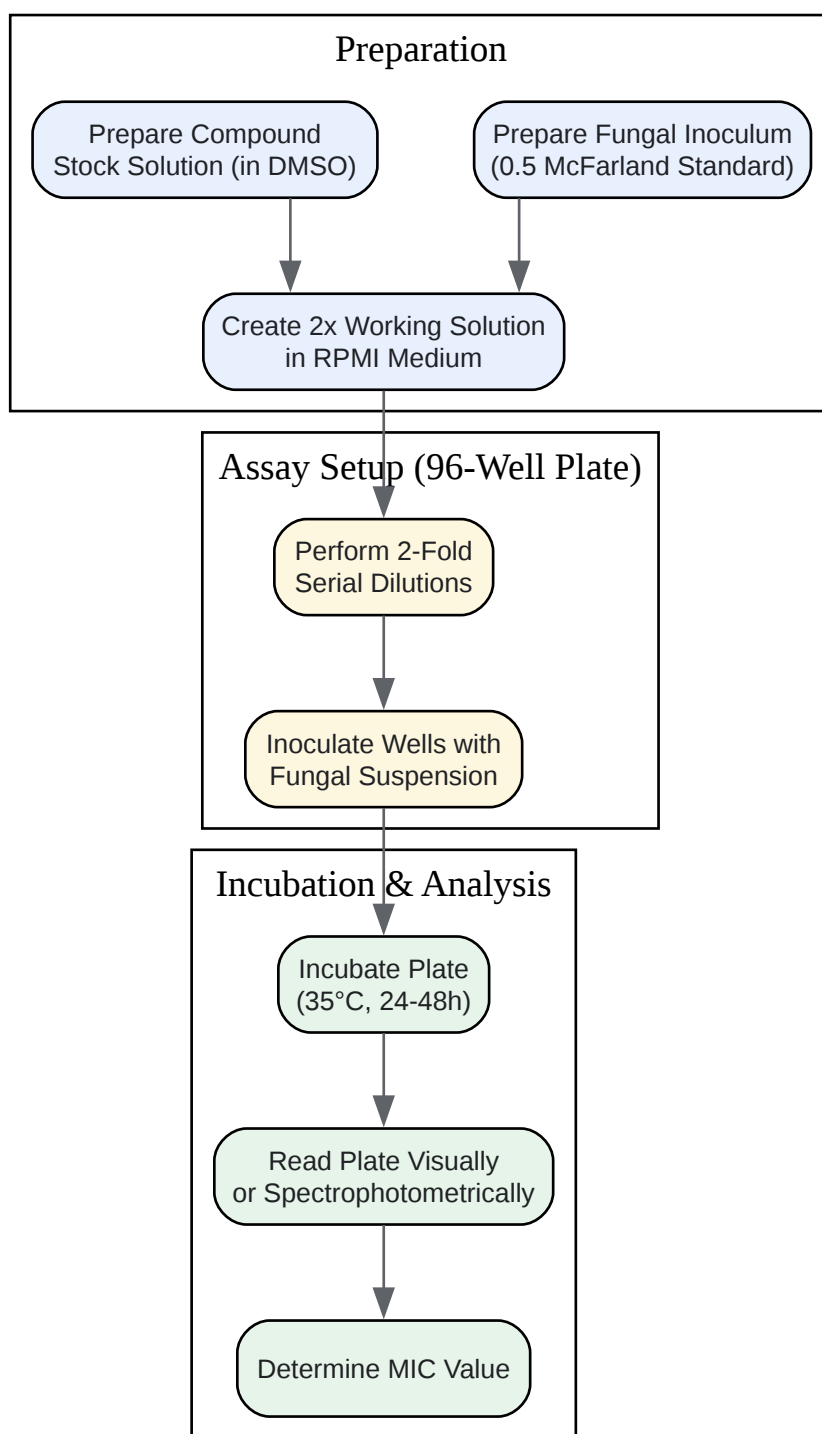
Ergosterol is the primary sterol in fungal cell membranes, where it plays a role analogous to cholesterol in mammalian cells. It is essential for maintaining membrane fluidity, integrity, and the function of membrane-bound proteins.^{[7][8]} The biosynthesis of ergosterol is a complex, multi-step process that is highly conserved among fungi, making it an excellent target for antifungal agents.^{[8][9]}

A rate-limiting and crucial step in this pathway is the 14 α -demethylation of lanosterol. This reaction is catalyzed by the cytochrome P450 enzyme, lanosterol 14 α -demethylase, encoded by the ERG11 or CYP51 gene.^{[8][10][11]} DMI fungicides, which include the widely used azoles, function by binding to the heme iron prosthetic group within the active site of the CYP51 enzyme.^{[12][13]} This binding competitively inhibits the natural substrate (lanosterol), halting the ergosterol pathway.^{[12][13]} The consequences for the fungus are twofold:

- **Depletion of Ergosterol:** This disrupts the structure and function of the cell membrane.^[6]
- **Accumulation of Toxic Sterol Intermediates:** The buildup of methylated sterol precursors further disrupts membrane order and can be toxic to the cell, ultimately inhibiting fungal growth.^{[6][14]}

Given that **1-(4-Chlorophenyl)-1-Cyclopropanemethanol** possesses a hydroxyl group and a nitrogen-lacking heterocyclic mimic (the cyclopropyl ring), it is hypothesized to interact with the CYP51 active site in a manner similar to other DMI fungicides.





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Caption: Standard experimental workflow for the broth microdilution Minimum Inhibitory Concentration (MIC) assay.

Protocol 2: Minimum Fungicidal Concentration (MFC) Determination

While the MIC indicates growth inhibition (fungistatic activity), the MFC determines the concentration required to kill the fungus (fungicidal activity). [15] Objective: To determine if **1-(4-Chlorophenyl)-1-Cyclopropanemethanol** is fungistatic or fungicidal.

Methodology:

- Following the determination of the MIC, take the 96-well plate from the previous assay.
- From each well that showed complete visual inhibition of growth (i.e., at and above the MIC), and from the growth control well, take a 10-20 μL aliquot. [15][16]3. Spot-plate or streak each aliquot onto a fresh, drug-free agar plate (e.g., Sabouraud Dextrose Agar).
- Incubate the agar plates at 35°C for 24-48 hours, or until robust growth is seen from the growth control spot.
- The MFC is defined as the lowest concentration of the compound from which subculturing results in no fungal growth or a significant reduction (e.g., $\geq 99.9\%$) in CFUs compared to the initial inoculum. [16]

Part 3: Data Presentation and Structure-Activity Relationship (SAR) Insights

Systematic recording of data is essential for comparing the activity of new compounds. The following tables provide templates for organizing experimental results.

Table 1: Minimum Inhibitory Concentration (MIC) Data

Fungal Strain	1-(4-Chlorophenyl)-1-Cyclopropanemethanol MIC (µg/mL)	Fluconazole MIC (µg/mL)
Candida albicans ATCC 90028		
Aspergillus fumigatus ATCC 204305		
Botrytis cinerea (Field Isolate)		
Fusarium graminearum PH-1		

| Cryptococcus neoformans H99 | | |

Table 2: Fungistatic vs. Fungicidal Activity

Fungal Strain	MIC (µg/mL)	MFC (µg/mL)	MFC/MIC Ratio	Activity
Candida albicans ATCC 90028				
Aspergillus fumigatus ATCC 204305				
Botrytis cinerea (Field Isolate)				

An MFC/MIC ratio of ≤ 4 is generally considered indicative of fungicidal activity.

Lead Optimization: Exploring Structure-Activity Relationships (SAR)

The initial results for **1-(4-Chlorophenyl)-1-Cyclopropanemethanol** serve as a starting point. A logical next step in a drug development program is to synthesize analogs to explore the SAR

and improve potency, selectivity, and spectrum of activity. [17][18][19] Table 3: Proposed Structural Modifications for SAR Studies

Modification Site	Proposed Change	Rationale / Hypothesis
Chlorophenyl Ring	Change position of Chlorine (ortho, meta)	Altering the substitution pattern can affect binding pocket fit and electronic properties.
	Replace Chlorine with other halogens (F, Br, I)	Halogen size and electronegativity can modulate binding affinity and metabolic stability. [20]
	Add a second substituent (e.g., -CH ₃ , -CF ₃ , -OCH ₃)	Probing for additional interactions within the enzyme's active site.
Cyclopropyl Group	Replace with other small rings (cyclobutyl, oxetane)	The three-membered ring imposes a specific spatial arrangement; larger rings may provide a better fit.
	Introduce substituents on the cyclopropyl ring	Can enhance potency or alter physical properties like solubility. [21]
Carbinol Group	Invert stereochemistry (R vs. S enantiomer)	Enantiomers often exhibit significantly different biological activities, which can confirm a specific enzyme-inhibitor interaction. [22][23]

|| Replace with an azole moiety (e.g., triazole, imidazole) | Directly mimicking the structure of known DMI fungicides to enhance binding to the CYP51 heme iron. [20]

Conclusion and Future Directions

1-(4-Chlorophenyl)-1-Cyclopropanemethanol represents a promising starting point for the development of new DMI fungicides. Its unique scaffold warrants a thorough investigation, beginning with the foundational in vitro protocols outlined in this guide. By systematically evaluating its antifungal spectrum and fungistatic/fungicidal nature, and by exploring the structure-activity relationships through analog synthesis, researchers can fully elucidate the potential of this chemical class. Subsequent studies should focus on mechanism validation, such as ergosterol quantification assays and enzyme inhibition studies, as well as evaluating its efficacy in planta or in relevant infection models.

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